

An In-depth Technical Guide to Sayanedine: Structure and Chemical Properties

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Compound of Interest

Compound Name: Sayanedine

Cat. No.: B1220316

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Abstract

Sayanedine is a naturally occurring isoflavone, a class of organic compounds known for their diverse biological activities. This technical guide provides a comprehensive overview of the current knowledge on **Sayanedine**, focusing on its chemical structure, formula, and physicochemical properties. Despite the well-documented bioactivities of many isoflavones, a thorough review of the scientific literature reveals a significant gap in the understanding of **Sayanedine**'s specific biological effects, associated signaling pathways, and established experimental protocols for its study. This document summarizes the available chemical data and highlights the lack of biological information, thereby identifying a potential area for future research.

Chemical Identity and Structure

Sayanedine, a member of the 7-methoxyisoflavones, has the chemical formula $C_{17}H_{14}O_5$.^{[1][2]} Its systematic IUPAC name is 3-(4-hydroxy-3-methoxyphenyl)-7-methoxychromen-4-one. The compound is structurally characterized by a chromen-4-one core substituted with a methoxy group at the 7-position and a 4-hydroxy-3-methoxyphenyl group at the 3-position.

Below is a two-dimensional representation of the **Sayanedine** structure.

Sayanedine

img

[Click to download full resolution via product page](#)A 2D chemical structure of **Syanedine**.

Physicochemical Properties

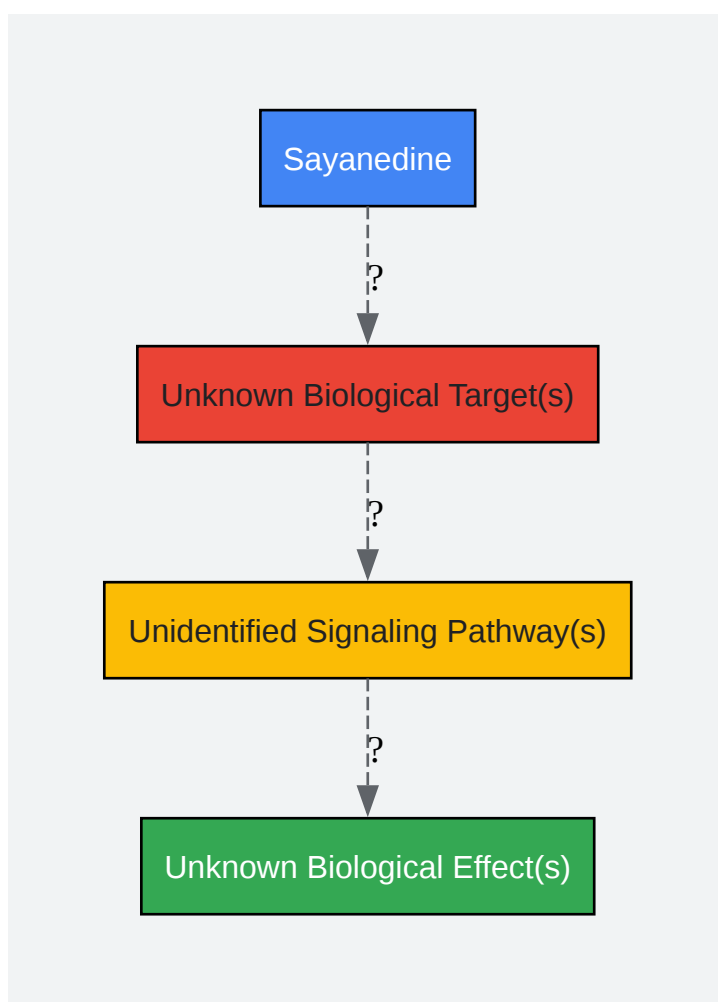
A summary of the key physicochemical properties of **Syanedine** is presented in the table below. These properties are crucial for understanding its behavior in biological systems and for the design of potential drug delivery systems.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₄ O ₅	[1] [2]
Molecular Weight	298.29 g/mol	
CAS Number	30564-92-2	[1]
InChI Key	JSDXTLJPMLRQOB-UHFFFAOYSA-N	
Canonical SMILES	<chem>COC1=CC2=C(C=C1)C(=O)C(=CO2)C3=CC(=C(C=C3)O)OC</chem>	[1]
logP (Octanol-Water Partition Coefficient)	2.8	
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	5	[1]
Rotatable Bond Count	3	[1]

Biological Activity and Signaling Pathways

A comprehensive search of the scientific literature, including major chemical and biological databases, did not yield any specific studies on the biological activity of **Sayanedine**. While isoflavones as a class are known to possess a wide range of pharmacological effects, including estrogenic, anti-inflammatory, and antioxidant activities, the specific effects of **Sayanedine** remain uninvestigated.

Consequently, there is no information available regarding the signaling pathways modulated by **Sayanedine**. The diagram below illustrates the current void in our understanding of its biological interactions.



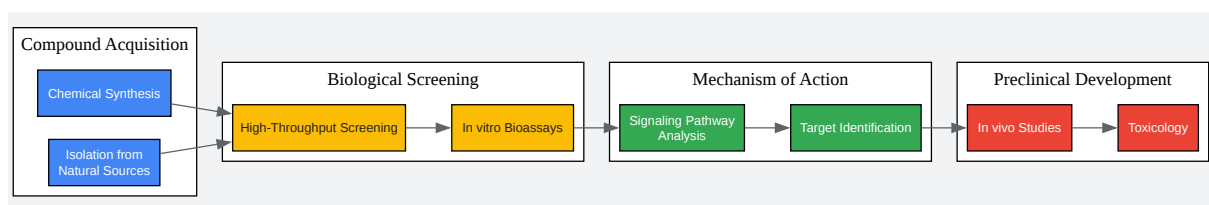
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Hypothetical workflow illustrating the unknown biological activity of **Sayanedine**.

Experimental Protocols

Given the absence of published research on the biological effects of **Sayanedine**, there are no established experimental protocols for its biological evaluation. General methodologies for the isolation of isoflavones from plant sources, such as *Pisum sativum* (pea), where **Sayanedine** has been identified, can be adapted. However, specific protocols for synthesis, purification, and biological assays for **Sayanedine** are not available in the public domain.

The logical workflow for future investigation would follow a standard drug discovery and development path, as outlined below.



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A proposed experimental workflow for the investigation of **Sayanedine**'s biological properties.

Conclusion and Future Directions

Sayanedine is a well-characterized isoflavone from a chemical perspective. However, there is a complete lack of data regarding its biological activities and potential therapeutic applications. This presents a significant opportunity for researchers in natural product chemistry, pharmacology, and drug discovery. Future research should focus on the systematic evaluation of **Sayanedine**'s bioactivity through in vitro screening, followed by more in-depth studies to elucidate its mechanism of action and potential for therapeutic development. The structural similarity of **Sayanedine** to other bioactive isoflavones suggests that it may possess interesting and unexplored pharmacological properties.

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References

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- 2. PubChem [pubchem.ncbi.nlm.nih.gov]
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